

Application Notes and Protocols for the Synthesis of 2-Isopropoxy-5-methylaniline

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Compound of Interest

Compound Name: 2-Isopropoxy-5-methylaniline

Cat. No.: B7824645

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This document provides a detailed experimental protocol for the synthesis of **2-Isopropoxy-5-methylaniline**, a valuable intermediate in pharmaceutical and chemical research. The described three-step synthesis is a reliable method starting from the commercially available 2-Amino-4-methylphenol.

Overall Reaction Scheme:

The synthesis proceeds in three main steps:

- N-Acetylation: Protection of the amino group of 2-Amino-4-methylphenol as an acetamide.
- Williamson Ether Synthesis: O-alkylation of the protected aminophenol with 2-bromopropane to introduce the isopropoxy group.
- Deprotection: Hydrolysis of the acetamide to yield the final product, **2-Isopropoxy-5-methylaniline**.

Experimental Protocols

Safety Precautions:

- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Acetic anhydride is corrosive, flammable, and toxic if inhaled; handle with extreme care.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- 2-Bromopropane is a flammable liquid and a suspected reproductive hazard.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Dimethylformamide (DMF) is a flammable liquid and a reproductive toxin.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Handle all chemicals with care and consult the relevant Safety Data Sheets (SDS) before use.

Step 1: Synthesis of N-(2-hydroxy-5-methylphenyl)acetamide

This procedure outlines the N-acetylation of 2-Amino-4-methylphenol to protect the amino group.

Materials:

- 2-Amino-4-methylphenol
- Acetic Anhydride[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Acetate
- Deionized Water
- Ethanol (for recrystallization)

Procedure:

- In a 250 mL Erlenmeyer flask, suspend 10.0 g of 2-Amino-4-methylphenol in 100 mL of deionized water.

- While stirring, slowly add 8 mL of concentrated hydrochloric acid to dissolve the amine, forming its hydrochloride salt.
- In a separate beaker, dissolve 15 g of sodium acetate in 50 mL of deionized water.
- To the stirred solution of the aminophenol hydrochloride, add 12 mL of acetic anhydride.
- Immediately following the addition of acetic anhydride, add the sodium acetate solution in one portion.
- Continue to stir the mixture vigorously for 15 minutes. The N-acetylated product will begin to precipitate.
- Cool the mixture in an ice bath for 30 minutes to ensure complete precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the filter cake with two 50 mL portions of cold deionized water.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure N-(2-hydroxy-5-methylphenyl)acetamide as a crystalline solid.
- Dry the purified product in a vacuum oven at 60 °C to a constant weight.

Step 2: Synthesis of N-(2-isopropoxy-5-methylphenyl)acetamide

This step involves the Williamson ether synthesis to introduce the isopropoxy group.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Materials:

- N-(2-hydroxy-5-methylphenyl)acetamide (from Step 1)
- Anhydrous Potassium Carbonate (K_2CO_3)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
- 2-Bromopropane[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Anhydrous Dimethylformamide (DMF)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Procedure:

- To a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 10.0 g of N-(2-hydroxy-5-methylphenyl)acetamide and 100 mL of anhydrous DMF.
- Stir the mixture to dissolve the solid.
- Add 12.5 g of anhydrous potassium carbonate to the solution.
- Slowly add 9.0 mL of 2-bromopropane to the reaction mixture.
- Heat the mixture to 80 °C and maintain this temperature for 12 hours under a nitrogen atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into 500 mL of ice-cold deionized water and stir for 30 minutes.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with deionized water until the filtrate is neutral.
- Dry the crude N-(2-isopropoxy-5-methylphenyl)acetamide in a vacuum oven.

Step 3: Synthesis of 2-Isopropoxy-5-methylaniline

This final step is the deprotection of the acetyl group to yield the target aniline.

Materials:

- N-(2-isopropoxy-5-methylphenyl)acetamide (from Step 2)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) solution (10 M)

- Diethyl Ether

Procedure:

- In a 250 mL round-bottom flask, place the crude N-(2-isopropoxy-5-methylphenyl)acetamide from the previous step.
- Add 100 mL of a 3 M hydrochloric acid solution.
- Heat the mixture to reflux and maintain for 4-6 hours, or until the hydrolysis is complete (monitored by TLC).
- Cool the reaction mixture to room temperature.
- Carefully neutralize the acidic solution by the slow addition of 10 M sodium hydroxide solution until the pH is approximately 10-12.
- Transfer the mixture to a separatory funnel and extract the product with three 75 mL portions of diethyl ether.
- Combine the organic extracts and wash with 100 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **2-Isopropoxy-5-methylaniline**.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Data Presentation

The following table summarizes the quantitative data for the synthesis of **2-Isopropoxy-5-methylaniline**.

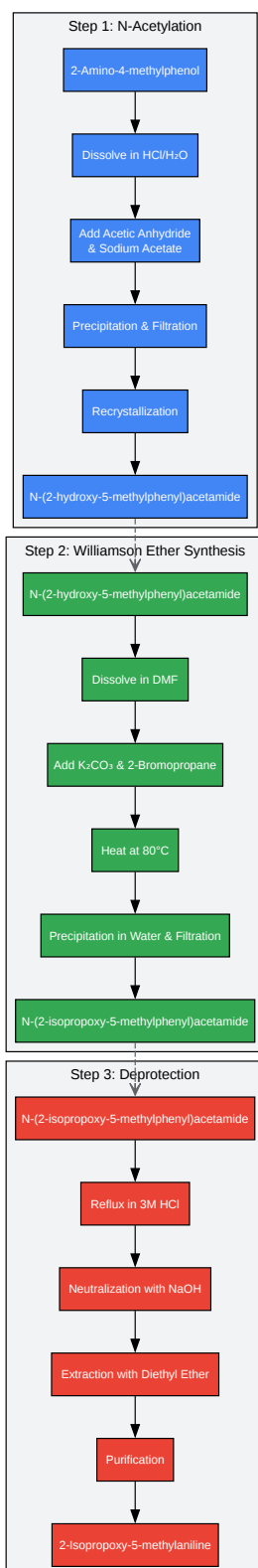
Step	Reactant	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Reagent /Solvent	Amount	Theoretical Yield (g)
1	2-Amino-4-methylphenol	123.15	10.0	0.081	Acetic Anhydride	12 mL	13.4
	Conc. HCl	8 mL					
	Sodium Acetate	15 g					
	Deionized Water	150 mL					
2	N-(2-hydroxy-5-methylphenyl)acetamide	165.19	10.0	0.061	Potassium Carbonate	12.5 g	12.6
	2-Bromopropane	9.0 mL					
	DMF	100 mL					
3	N-(2-isopropoxy-5-methylphenyl)acetamide	207.27	(from step 2)	~0.061	3 M HCl	100 mL	10.1
	10 M NaOH	As needed					

Diethyl	225 mL
Ether	

Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of **2-Isopropoxy-5-methylaniline**.

Synthesis of 2-Isopropoxy-5-methylaniline Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the three-step synthesis of **2-Isopropoxy-5-methylaniline**.

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